

Regulation of 12-MethylHexadecanoyl-CoA Metabolism: A Technical Guide

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Compound of Interest

Compound Name: 12-MethylHexadecanoyl-CoA

Cat. No.: B15546625

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Direct experimental data on the metabolism and regulation of **12-MethylHexadecanoyl-CoA** is limited. The information presented in this guide is largely inferred from the established principles of branched-chain fatty acid (BCFA) metabolism. All proposed pathways and regulatory mechanisms should be considered hypothetical and require experimental validation.

Introduction

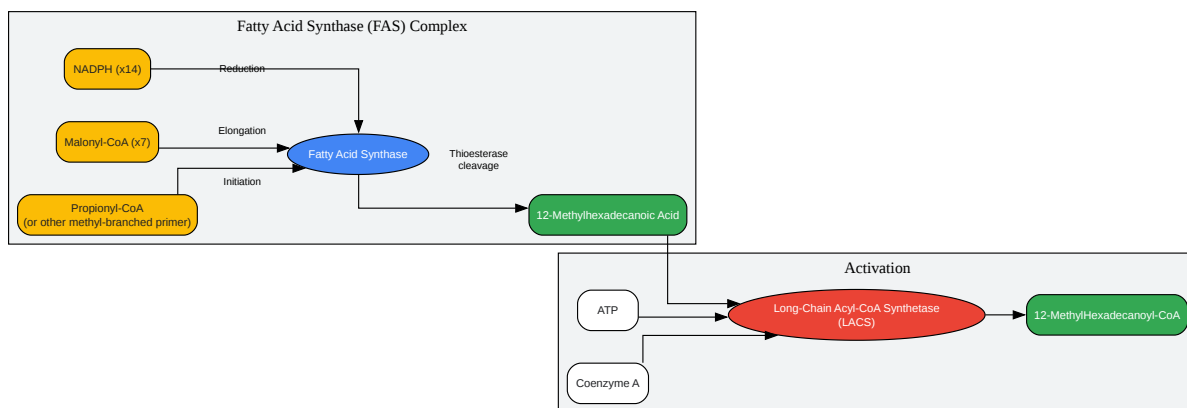
12-Methylhexadecanoyl-CoA is the coenzyme A thioester of 12-methylhexadecanoic acid, a saturated branched-chain fatty acid (BCFA). BCFAs are found in various organisms and play roles in membrane fluidity, energy storage, and cellular signaling. The regulation of their metabolism is crucial for maintaining cellular homeostasis. This guide provides an in-depth overview of the putative metabolic pathways and regulatory mechanisms governing **12-MethylHexadecanoyl-CoA**.

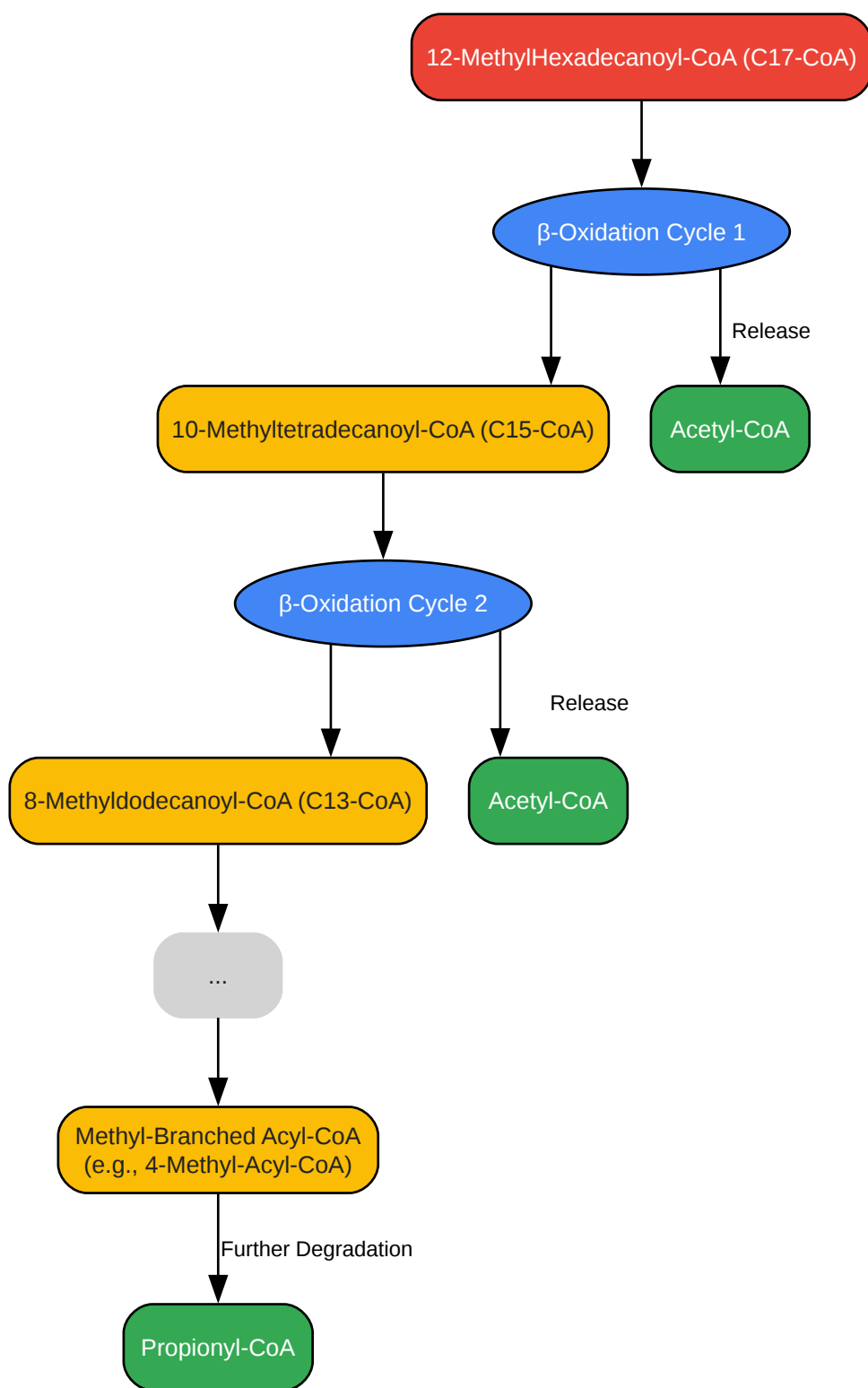
Biosynthesis of 12-MethylHexadecanoyl-CoA

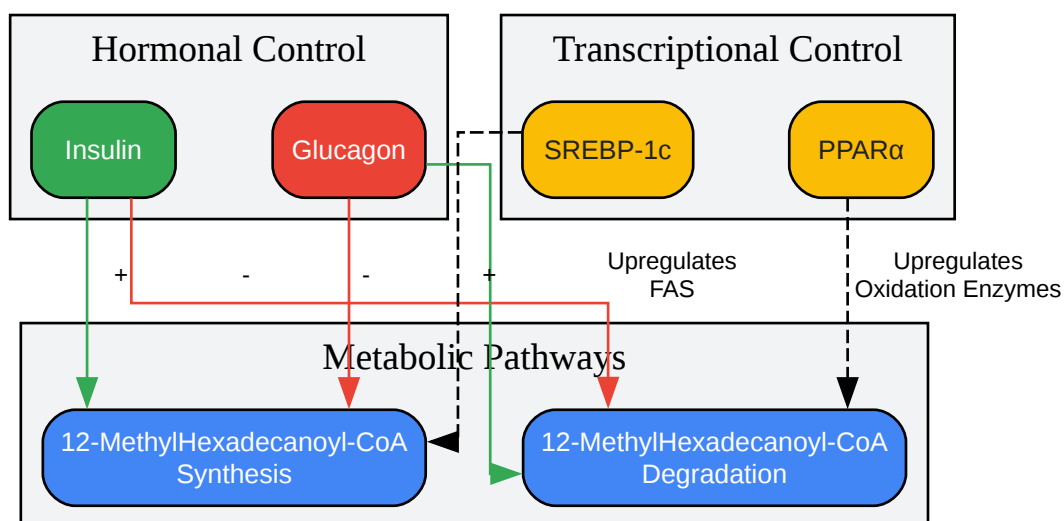
The biosynthesis of 12-methylhexadecanoic acid, and subsequently its CoA ester, is believed to occur via the fatty acid synthase (FAS) system, utilizing a methyl-branched primer.

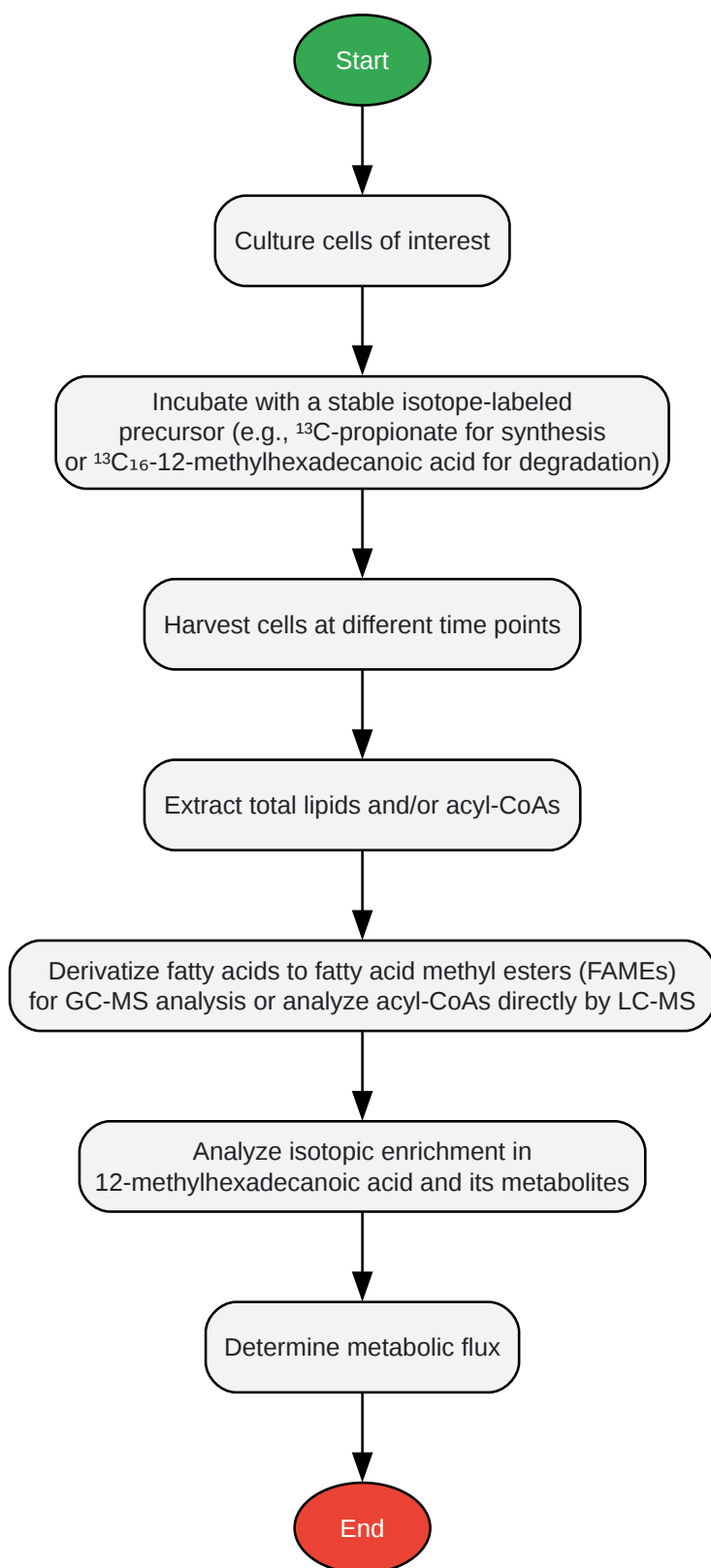
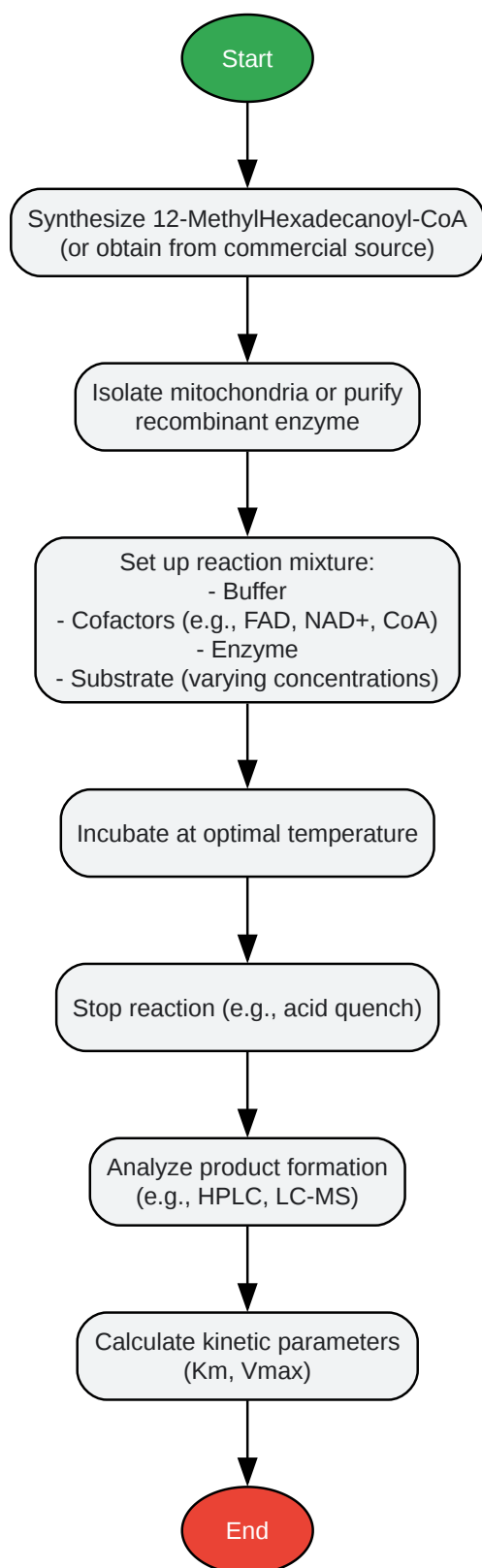
Proposed Biosynthetic Pathway:

The synthesis is likely initiated with a methyl-branched starter unit, followed by elongation cycles with malonyl-CoA. The precise primer for 12-methylhexadecanoic acid is not definitively established but could be a short-chain methyl-branched acyl-CoA.









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